

Safety and Handling of Tauroolithocholic acid-d4: A Technical Guide

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Compound of Interest

Compound Name: Tauroolithocholic acid-d4

Cat. No.: B12410915

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling information for **Tauroolithocholic acid-d4**. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form, this guide extrapolates information from the non-deuterated Tauroolithocholic acid and general principles of handling deuterated compounds. Researchers should handle this compound with care, assuming it may have similar hazards to its non-deuterated counterpart until more specific data becomes available.

Chemical and Physical Properties

Tauroolithocholic acid-d4 (TLCA-d4) is a deuterated form of Tauroolithocholic acid (TLCA), a taurine-conjugated secondary bile acid. It is primarily used as an internal standard for the quantification of TLCA in mass spectrometry-based analyses.[1] Deuterium labeling can alter the pharmacokinetic and metabolic profiles of a compound.[2]

Property	Data	Source
Chemical Name	2-[[[(3 α ,5 β)-3-hydroxy-24-oxocholan-24-yl-2,2,4,4-d ₄]amino]-ethanesulfonic acid, monosodium salt	Cayman Chemical
Synonyms	Sodium Tauroolithocholate-d ₄ , TLCA-d ₄	[1]
CAS Number	2410279-97-7	[1]
Molecular Formula	C ₂₆ H ₄₀ D ₄ NO ₅ S • Na	[1]
Formula Weight	509.7 g/mol	[1]
Purity	≥99% deuterated forms (d ₁ -d ₄)	[1]
Physical Description	Crystalline solid	[1]
Melting Point	212 - 213 °C (non-deuterated)	[3]

Solubility

Solvent	Solubility	Source
DMF	25 mg/ml	[1]
DMSO	20 mg/ml	[1]
Ethanol	1 mg/ml	[1]
PBS (pH 7.2)	1 mg/ml	[1]

Hazard Identification and Toxicology

A specific Safety Data Sheet (SDS) for **Tauroolithocholic acid-d₄** is not readily available. The following information is based on the SDS for the non-deuterated form, Taurocholic acid sodium salt, and general knowledge of bile acids.

Assumed Hazards (based on non-deuterated form):

- Skin Corrosion/Irritation: May cause skin irritation.[4]
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.[4]
- Specific target organ toxicity (single exposure): May cause respiratory system irritation.[4]

The non-deuterated form, Tauroolithocholic acid, has been shown to induce apoptosis in hepatocytes and is used to induce cholestasis in animal models.[1][5] At a concentration of 75 μ M, it increases caspase-3 and -7 activity in Hep3B cells.[1][5]

Handling and Storage

Handling:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, gloves, and a lab coat.[4]
- Avoid dust formation.
- Wash hands thoroughly after handling.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid ingestion and inhalation.[4]

Storage:

- Store at -20°C for long-term stability.[1]
- Keep container tightly closed in a dry and well-ventilated place.[4]
- Stability is reported to be ≥ 4 years at -20°C.[1]

First Aid Measures

Based on the hazards of the non-deuterated form, the following first aid measures are recommended:

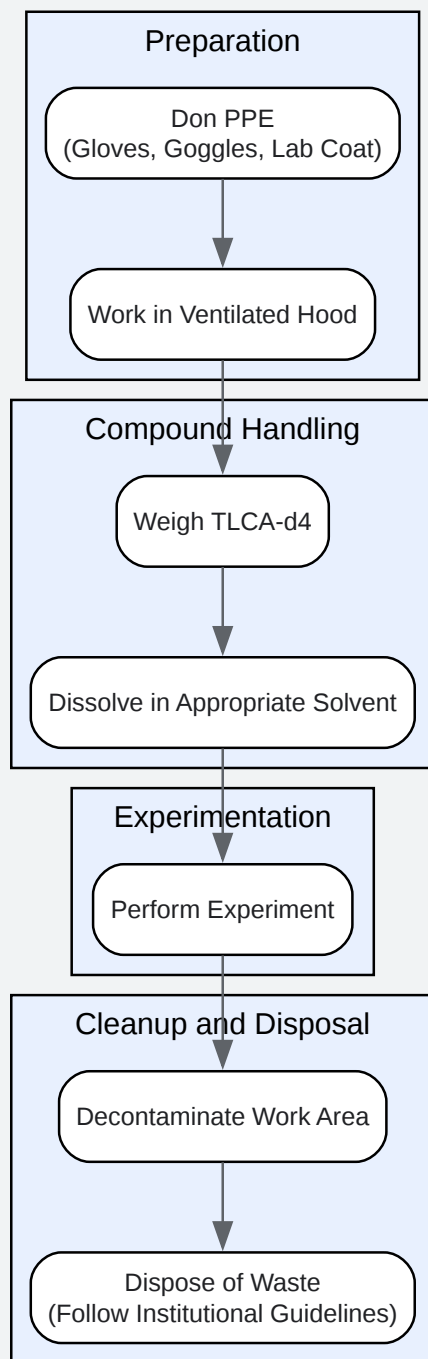
- Inhalation: If inhaled, remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: In case of skin contact, wash with plenty of soap and water.[4]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- Ingestion: If swallowed, rinse mouth. Call a doctor if you feel unwell.

Experimental Protocols and Workflows

General Experimental Workflow for Handling TLCA-d4

The following diagram illustrates a general workflow for handling **Taurolithocholic acid-d4** in a research setting.

General Handling Workflow for Taurolithocholic acid-d4

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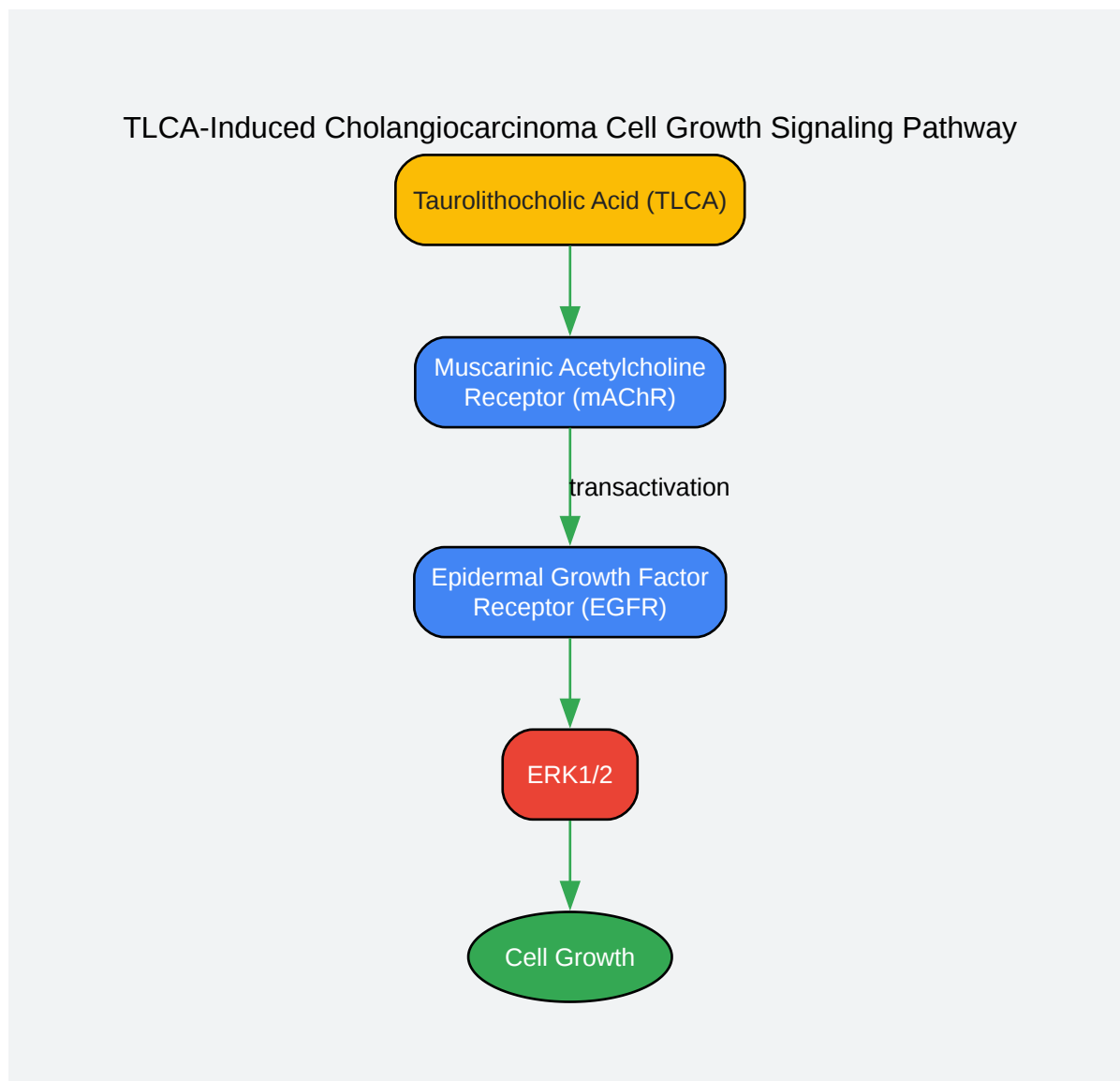
Caption: General laboratory workflow for the safe handling of **Taurolithocholic acid-d4**.

Biological Activity and Signaling Pathways

Taurolithocholic acid, the non-deuterated form of TLCA-d4, is biologically active and has been shown to modulate several signaling pathways. It is important to note that while the deuterated form is expected to have similar biological activity, its pharmacokinetics and metabolism may differ.

Taurolithocholic Acid-Induced Cholangiocarcinoma Cell Growth

Studies have shown that TLCA can promote the growth of intrahepatic cholangiocarcinoma cells.^[6] This effect is mediated through the activation of the muscarinic acetylcholine receptor (mAChR) and the subsequent transactivation of the epidermal growth factor receptor (EGFR), leading to the activation of the ERK1/2 signaling pathway.^[6]

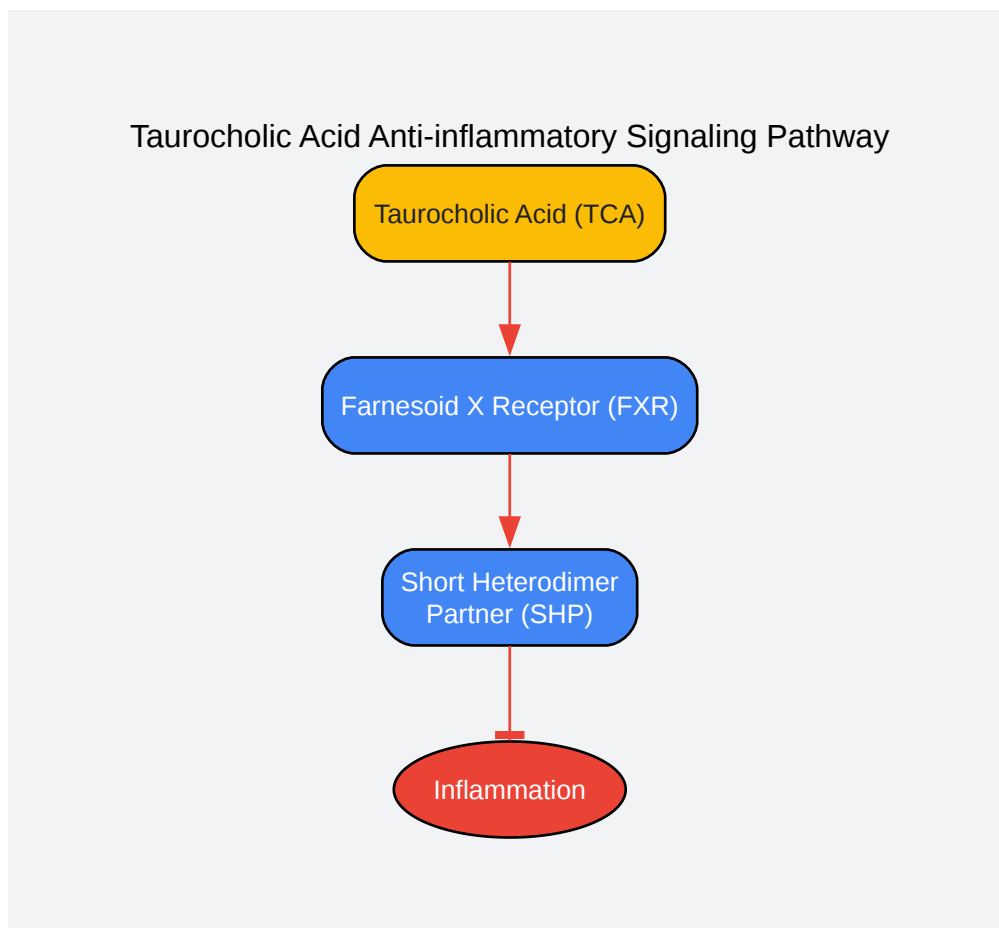


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Caption: Signaling pathway of TLCA-induced cholangiocarcinoma cell growth.

Taurocholic Acid Anti-inflammatory Signaling

While not specific to Taurolithocholic acid, the related bile acid Taurocholic acid (TCA) has been shown to exert anti-inflammatory effects through the activation of the farnesoid X receptor (FXR).[7] Activation of FXR leads to the expression of downstream targets such as the short heterodimer partner (SHP), which can inhibit inflammatory pathways.[7]



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Caption: Anti-inflammatory signaling pathway of Taurocholic acid via FXR.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Consult with your institution's environmental health and safety office for specific guidance on chemical waste disposal.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Researchers should always consult the latest safety information from the supplier and their institution's safety guidelines before handling any chemical.

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